

# In-depth Technical Guide: 6-Methylisobenzofuran-1(3H)-one (CAS 72985-23-0)

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## Compound of Interest

Compound Name: 6-Methylisobenzofuran-1(3H)-one

Cat. No.: B1348246

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## Abstract

**6-Methylisobenzofuran-1(3H)-one**, with the CAS number 72985-23-0, is a member of the isobenzofuran-1(3H)-one (also known as phthalide) class of compounds. This structural motif is a common feature in a variety of natural and synthetic molecules that exhibit a broad spectrum of biological activities. While specific research on **6-Methylisobenzofuran-1(3H)-one** is limited, the broader family of isobenzofuranones has garnered significant attention in medicinal chemistry. This guide provides a comprehensive overview of the known information regarding this compound, its synthesis, and the biological activities associated with its structural class, offering valuable insights for researchers in drug discovery and development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-Methylisobenzofuran-1(3H)-one** is presented in Table 1.

Property	Value
CAS Number	72985-23-0
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	148.16 g/mol
IUPAC Name	6-methyl-2-benzofuran-1(3H)-one
Synonyms	6-Methylphthalide
Physical Appearance	Not specified in available literature
Solubility	Not specified in available literature
Melting Point	Not specified in available literature
Boiling Point	Not specified in available literature

## Synthesis and Characterization

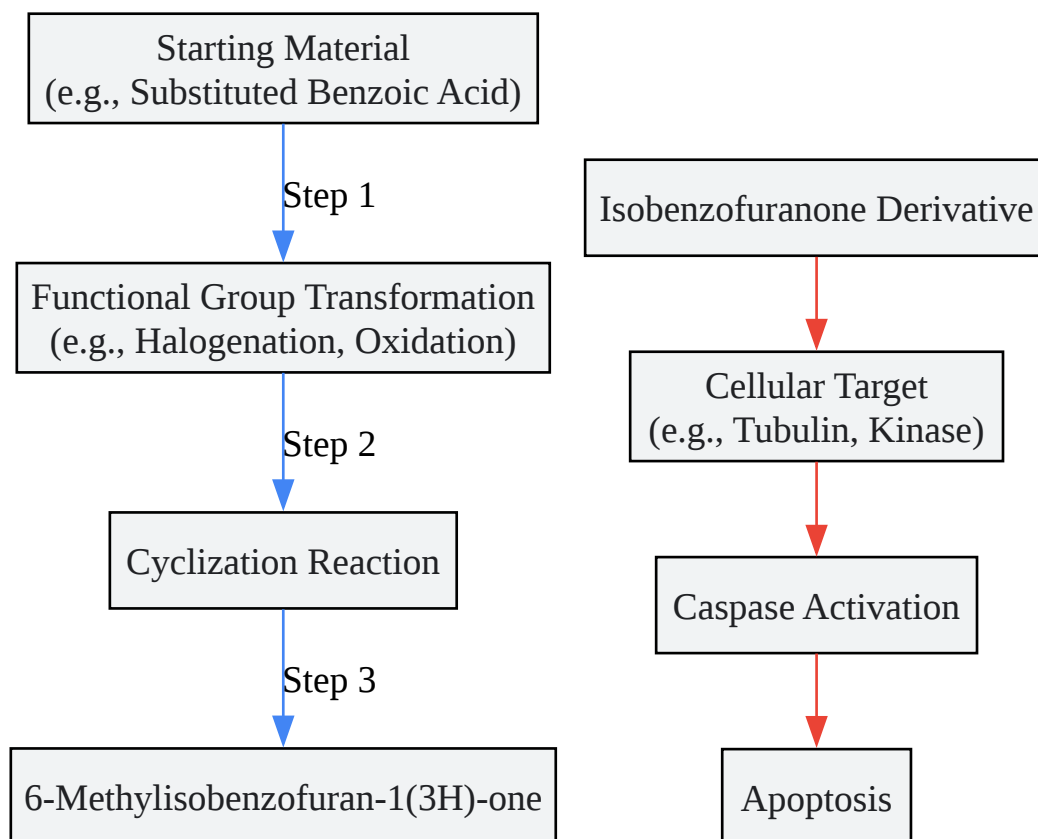
While a specific, detailed experimental protocol for the synthesis of **6-Methylisobenzofuran-1(3H)-one** is not readily available in the reviewed literature, general synthetic strategies for the isobenzofuran-1(3H)-one core are well-established. These methods can likely be adapted for the preparation of the 6-methyl derivative.

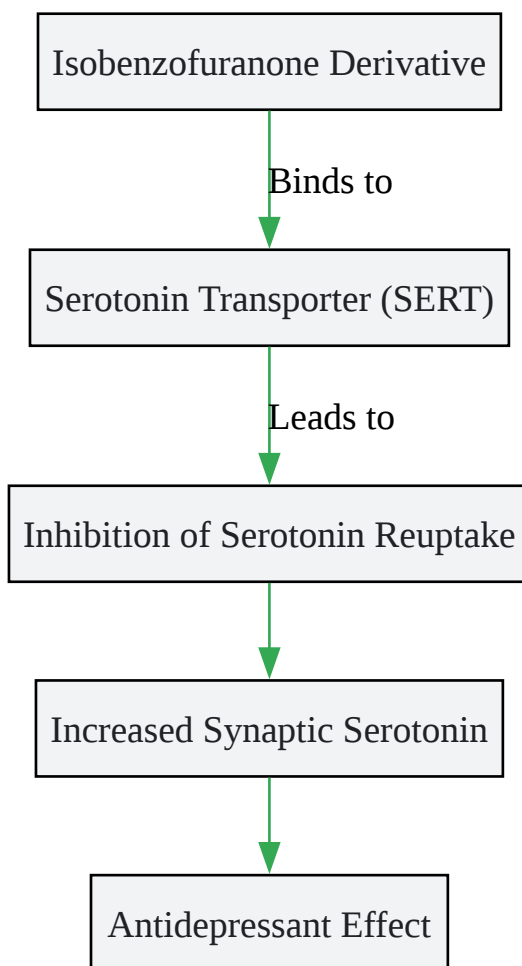
### General Synthetic Approaches

Several synthetic routes are commonly employed for the construction of the isobenzofuran-1(3H)-one scaffold. A prevalent method involves the reduction of the corresponding phthalic anhydride or phthalimide derivative. Another approach utilizes the cyclization of 2-halobenzoic acids or their esters.

One documented synthesis for a related compound, 6-methoxyisobenzofuran-1(3H)-one, involved a palladium-catalyzed reaction.<sup>[1]</sup> This suggests that similar cross-coupling strategies could be a viable route for the synthesis of **6-Methylisobenzofuran-1(3H)-one**.

A general synthetic workflow for isobenzofuranone synthesis is depicted below.





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## References

- 1. 6-Methoxyisobenzofuran-1(3H)-one - PMC [pmc.ncbi.nlm.nih.gov]
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